

3-(3-Hydroxyphenyl)propionaldehyde: A Technical Safety and Toxicity Profile

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Compound of Interest

Compound Name: PLH1215
Cat. No.: B15608809

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Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. Direct toxicological data for 3-(3-hydroxyphenyl)propionaldehyde is limited; therefore, this profile relies heavily on data from structural analogues and read-across principles. All safety and handling decisions should be made in accordance with established laboratory safety protocols and after consulting official safety documentation.

Executive Summary

3-(3-hydroxyphenyl)propionaldehyde is an aromatic aldehyde with limited publicly available safety and toxicity data. This technical guide provides a comprehensive overview of its potential hazard profile based on a read-across approach from structurally similar compounds, including its ortho- and para- isomers and the parent compound, 3-phenylpropionaldehyde. The presence and position of the hydroxyl group on the phenyl ring appear to significantly influence the toxicological properties of these molecules. Evidence from analogues suggests that 3-(3-hydroxyphenyl)propionaldehyde may be toxic if swallowed and could be a skin and eye irritant. This document summarizes the available data, outlines experimental methodologies for key toxicological endpoints, and presents metabolic and mechanistic pathways to inform a comprehensive understanding of its potential risks.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	3-(3-hydroxyphenyl)propanal	PubChem[1]
CAS Number	26172-10-1	PubChem[1]
Molecular Formula	C ₉ H ₁₀ O ₂	PubChem[1]
Molecular Weight	150.17 g/mol	PubChem[1]

Toxicological Profile (Data derived from Read-Across)

Due to the scarcity of direct experimental data for 3-(3-hydroxyphenyl)propionaldehyde, a read-across approach is necessary to estimate its toxicological properties. The most relevant analogues are its isomers, 3-(2-hydroxyphenyl)propanal and 3-(4-hydroxyphenyl)propanal, and its parent compound without the hydroxyl group, 3-phenylpropionaldehyde.

Read-Across Rationale: The structural similarity, particularly the presence of the propanal functional group and the phenyl ring, suggests similar metabolic pathways and potential biological targets. However, the position of the hydroxyl group can significantly impact metabolic activation and detoxification, as well as the molecule's reactivity and interaction with biological systems. Therefore, data from the hydroxylated isomers are considered more indicative of the potential toxicity of the target compound than the non-hydroxylated parent.

Acute Toxicity

No direct acute toxicity data is available for 3-(3-hydroxyphenyl)propionaldehyde. However, GHS classification data for its ortho- and para- isomers indicate a potential for significant acute oral toxicity.

Endpoint	Analogue	Species	Route	Value	GHS Classification	Source
LD ₅₀	3-Phenylpropionaldehyde	Rat	Oral	> 5000 mg/kg	Not Classified	The Good Scents Company[2]
LD ₅₀	3-Phenylpropionaldehyde	Rabbit	Dermal	> 5000 mg/kg	Not Classified	The Good Scents Company[2]
Classification	3-(2-Hydroxyphenyl)propional	-	Oral	-	Acute Tox. 3	PubChem[3]
Classification	3-(4-Hydroxyphenyl)propional	-	Oral	-	Acute Tox. 3	PubChem[4]

Conclusion: Based on the high toxicity of its isomers, it is prudent to handle 3-(3-hydroxyphenyl)propionaldehyde as a substance with high acute oral toxicity.

Skin Corrosion/Irritation

Direct data for 3-(3-hydroxyphenyl)propionaldehyde is not available. Data from the read-across analogue 3-phenylpropionaldehyde suggests a potential for skin irritation.

Analogue	Species	Exposure	Observation	Result	Source
3-Phenylpropionaldehyde	Human	8% solution	-	No irritation or sensitization	The Good Scents Company[2]
3-Phenylpropionaldehyde	Rabbit	4-hour semi-occlusive	No corrosion or irritation	Not irritating	Regulations.gov[5]

Conclusion: While one study on a diluted solution of 3-phenylpropionaldehyde showed no irritation, another on the neat substance also indicated no irritation in rabbits. However, given that aldehydes as a class can be irritating, and the GHS classification for 3-phenylpropionaldehyde is "Causes skin irritation"[2], it is recommended to handle 3-(3-hydroxyphenyl)propionaldehyde as a potential skin irritant.

Serious Eye Damage/Eye Irritation

No direct data is available for 3-(3-hydroxyphenyl)propionaldehyde. The read-across analogue 3-phenylpropionaldehyde is classified as causing serious eye irritation.

Analogue	GHS Classification	Source
3-Phenylpropionaldehyde	Causes serious eye irritation	The Good Scents Company[2]

Conclusion: 3-(3-hydroxyphenyl)propionaldehyde should be considered a potential serious eye irritant.

Skin Sensitization

Limited data on the skin sensitization potential of 3-phenylpropionaldehyde suggests it may not be a sensitizer.

Analogue	Test	Species	Result	Source
3-Phenylpropionaldehyde	-	Human	No sensitization (8% solution)	The Good Scents Company[2]

Conclusion: Based on limited data from a read-across analogue, the skin sensitization potential of 3-(3-hydroxyphenyl)propionaldehyde is considered low. However, this should be confirmed with further testing.

Genotoxicity/Mutagenicity

No direct genotoxicity data is available for 3-(3-hydroxyphenyl)propionaldehyde. Data for propionaldehyde shows mixed results, with no mutagenicity in bacterial assays but some evidence of weak mutagenic effects in mammalian cells in vitro.

Analogue	Test Type	System	Result	Source
Propionaldehyde	Ames Test	Salmonella typhimurium	Negative	OECD SIDS[6]
Propionaldehyde	Mammalian Cell Assay	CHO V79	Weakly Mutagenic	OECD SIDS[6]
Propionaldehyde	Micronucleus Assay	Mouse Bone Marrow (in vivo)	Negative	OECD SIDS[6]

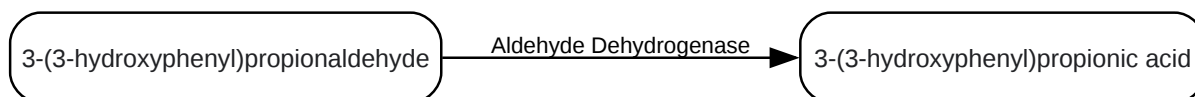
Conclusion: The genotoxic potential of 3-(3-hydroxyphenyl)propionaldehyde is unknown. Given the aldehyde functional group, which can be reactive with DNA, and the mixed results for propionaldehyde, a potential for genotoxicity cannot be ruled out.

Repeated Dose Toxicity

No repeated dose toxicity studies were found for 3-(3-hydroxyphenyl)propionaldehyde. For the analogue propionaldehyde, the primary effect of repeated exposure is local irritation.[7]

Metabolism and Toxicokinetics

Phenylpropanoids are metabolized in plants and animals through a series of enzymatic reactions.[8][9][10][11][12] In mammals, aldehydes are typically oxidized to carboxylic acids by aldehyde dehydrogenases. Therefore, it is anticipated that 3-(3-hydroxyphenyl)propionaldehyde is metabolized to 3-(3-hydroxyphenyl)propionic acid. This metabolite has been reported to be formed by human microflora and may have biological activity.[13]



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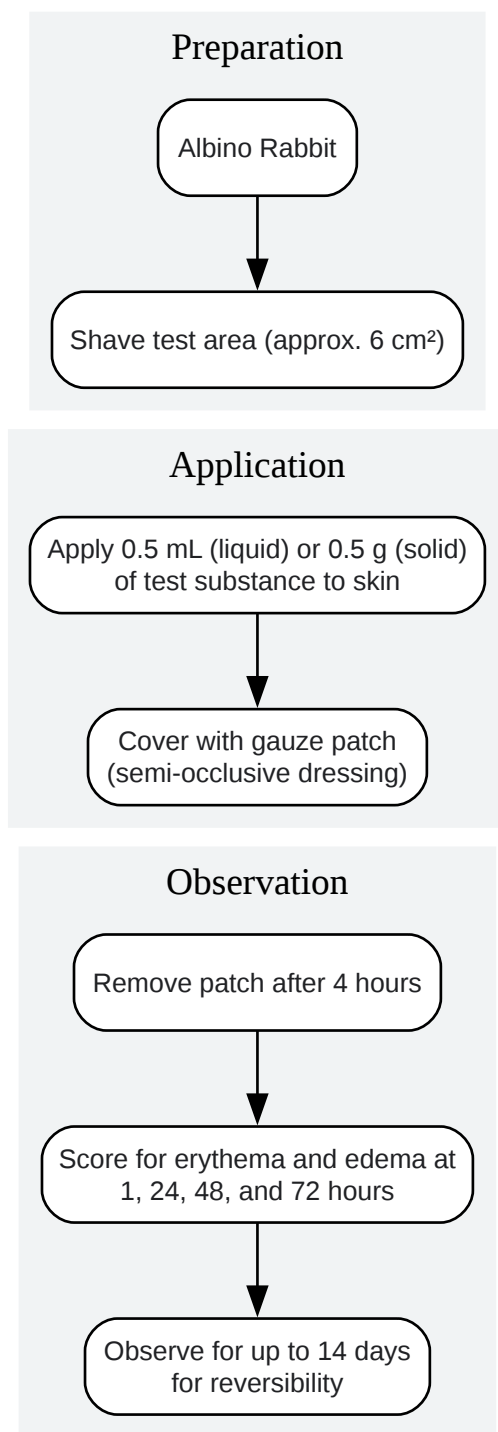
Figure 1: Proposed metabolic pathway of 3-(3-hydroxyphenyl)propionaldehyde.

Experimental Protocols

The following are descriptions of standard OECD test guidelines relevant to the toxicological endpoints discussed.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.[14][15]

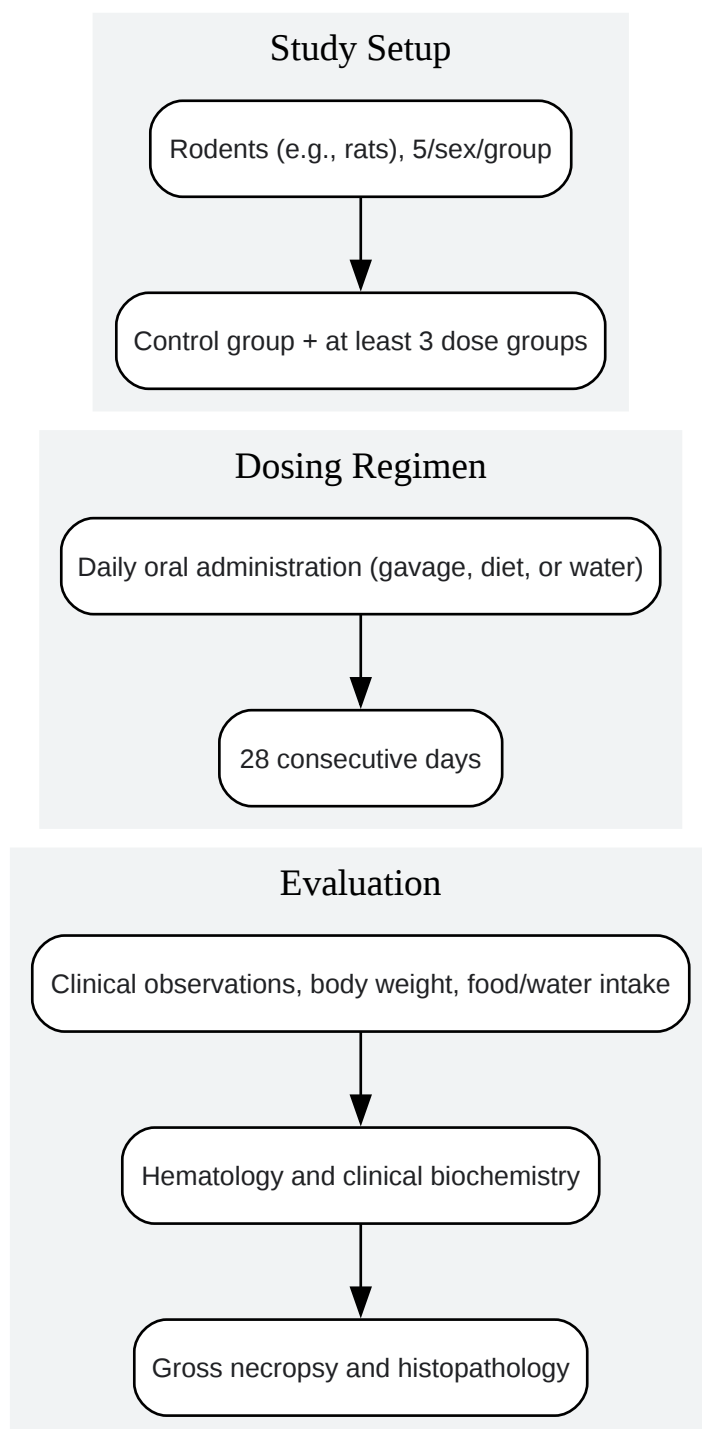


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Figure 2: Workflow for OECD 404 Acute Dermal Irritation/Corrosion study.

Repeated Dose 28-day Oral Toxicity Study in Rodents (OECD 407)

This study provides information on the potential health hazards arising from repeated oral exposure to a substance over a 28-day period.[\[13\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

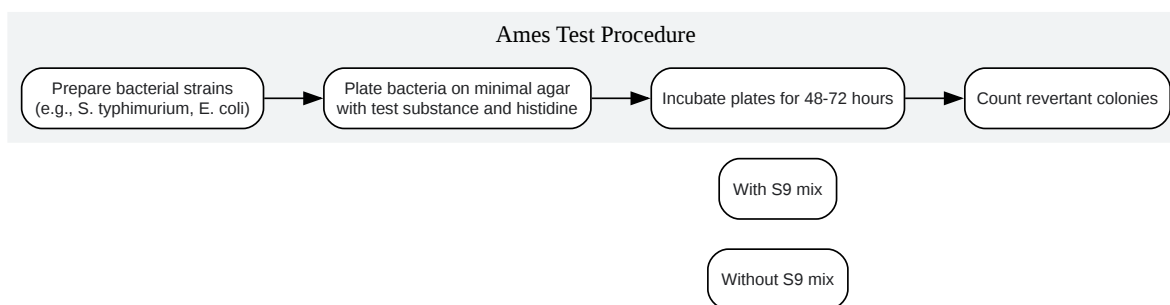


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Figure 3: Workflow for OECD 407 Repeated Dose 28-day Oral Toxicity Study.

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

This in vitro assay is used to assess the mutagenic potential of a substance by measuring its ability to induce reverse mutations in several strains of *Salmonella typhimurium* and *Escherichia coli*.^{[20][21][22][23]}



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Figure 4: Simplified workflow for the Ames Test (OECD 471).

Conclusion and Recommendations

There is a significant data gap in the safety and toxicity profile of 3-(3-hydroxyphenyl)propionaldehyde. Based on a conservative read-across from its ortho- and para- isomers, this compound should be handled with caution, assuming it is toxic if swallowed and a potential skin and serious eye irritant. The aldehyde functional group also suggests a potential for respiratory irritation and genotoxicity that warrants further investigation.

For professionals in research and drug development, it is strongly recommended that appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection, be used when handling this compound. All work should be conducted in a well-ventilated area or a chemical fume hood. Given the lack of data, any new studies on the

biological activity of this compound should be preceded by a thorough risk assessment and, where appropriate, in vitro toxicity screening.

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